

# An In-depth Technical Guide to the Physical Properties of 3'-Methylacetophenone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3'-Methylacetophenone

Cat. No.: B052093

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3'-Methylacetophenone** (CAS No. 585-74-0), with a specific focus on its melting and boiling points. This document is intended to serve as a valuable resource for professionals in research, development, and quality control, offering precise data and standardized methodologies for property determination.

## Core Physical and Chemical Properties

**3'-Methylacetophenone**, also known as 3-acetyltoluene or methyl m-tolyl ketone, is an aromatic ketone with the chemical formula C<sub>9</sub>H<sub>10</sub>O.[1][2] It presents as a colorless to light yellow liquid and is utilized as an intermediate in the synthesis of pharmaceuticals and other organic compounds.[1][3][4]

## Data Summary

The following table summarizes the key quantitative physical properties of **3'-Methylacetophenone**, compiled from various chemical data sources.

Property	Value	Units
Melting Point	-9[1][3][5][6][7][8][9]	°C
15.8[10]	°F	
Boiling Point	218 - 220[3][6][7][8][9][10]	°C (at 760 mmHg)
424.4 - 428[10]	°F (at 760 mmHg)	
Density	0.986[3][6][7][8]	g/mL (at 25 °C)
Molecular Weight	134.18[1][2][6]	g/mol
Flash Point	85[5][6][10]	°C
185[3][8][9]	°F	
Refractive Index	1.529 (n <sub>20/D</sub> )[3][6][7][8]	

## Experimental Protocols

Accurate determination of physical properties such as melting and boiling points is critical for compound identification and purity assessment. The following sections detail standard laboratory protocols for these measurements.

### Melting Point Determination (Capillary Method)

Since **3'-Methylacetophenone** has a melting point of -9 °C, this procedure would be conducted at sub-ambient temperatures, typically using a cryostat or a specialized low-temperature melting point apparatus. The fundamental principle remains the same as the standard capillary method.

**Principle:** The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the melting range.

**Apparatus:**

- Low-temperature melting point apparatus or cryostat

- Sealed glass capillary tubes (1 mm internal diameter)
- Calibrated low-temperature thermometer or digital probe
- Cooling bath (e.g., dry ice/acetone or liquid nitrogen)

#### Procedure:

- Sample Preparation: A small amount of solidified **3'-Methylacetophenone** is finely powdered. The open end of a capillary tube is tapped into the powder until a packed column of 2-3 mm is achieved.
- Apparatus Setup: The packed capillary tube is placed into the heating/cooling block of the apparatus, adjacent to the temperature sensor.
- Cooling: The apparatus block is cooled to a temperature well below the expected melting point (e.g., -20 °C).
- Heating and Observation: The temperature is then increased at a slow, controlled rate (e.g., 1-2 °C per minute).
- Data Recording: Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the last solid crystal melts. The melting range is reported as T1-T2.

## Boiling Point Determination (Siwoloboff Method)

The Siwoloboff method is a common micro-scale technique for determining the boiling point of a liquid, requiring only a small sample volume.[\[10\]](#)

**Principle:** The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. At this temperature, a rapid and continuous stream of bubbles will emerge from a capillary tube submerged in the heated liquid.

#### Apparatus:

- Thiele tube or an oil bath in a beaker[\[5\]](#)[\[6\]](#)

- High-boiling point oil (e.g., mineral oil)
- Small-diameter test tube (fusion tube)
- Capillary tube, sealed at one end
- Calibrated thermometer
- Rubber band or wire for attachment
- Heat source (Bunsen burner or hot plate)


Procedure:

- Sample Preparation: Approximately 0.5 mL of **3'-Methylacetophenone** is placed into the small test tube.
- Capillary Insertion: The capillary tube is placed into the test tube with its open end down.
- Assembly: The test tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Heating: The entire assembly is immersed in the Thiele tube's oil bath, ensuring the oil level is above the sample but below the top of the test tube. The side arm of the Thiele tube is gently heated.[1]
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. When the boiling point is reached, a vigorous and continuous stream of vapor bubbles will emerge from the capillary tip.[11]
- Data Recording: The heat source is removed. The liquid will begin to cool. The boiling point is the temperature recorded at the exact moment the stream of bubbles stops and the liquid is drawn up into the capillary tube.[1][10]

## Logical Workflow Visualization

For researchers, determining physical properties is a key step in the overall process of identifying or confirming the structure of a chemical compound. The following diagram

illustrates a typical workflow.



[Click to download full resolution via product page](#)

Caption: Logical workflow for chemical compound identification.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. EU A.2: Boiling temperature | ibacon GmbH [ibacon.com]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. phillysim.org [phillysim.org]
- 5. Thiele tube - Wikipedia [en.wikipedia.org]
- 6. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 7. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Siwoloboff method - Wikipedia [en.wikipedia.org]
- 11. Determination of Boiling Point Using Siwoloboff's Method Instructions: D.. [askfilo.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 3'-Methylacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052093#3-methylacetophenone-physical-properties-melting-and-boiling-point>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)